

# NTE-122 dihydrochloride CAS number and molecular weight

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## Compound of Interest

Compound Name: NTE-122 dihydrochloride

Cat. No.: B12375018

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## NTE-122 Dihydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available chemical information for **NTE-122 dihydrochloride**. Due to the limited publicly accessible data on this specific compound, this document focuses on its fundamental properties.

## Core Chemical Data

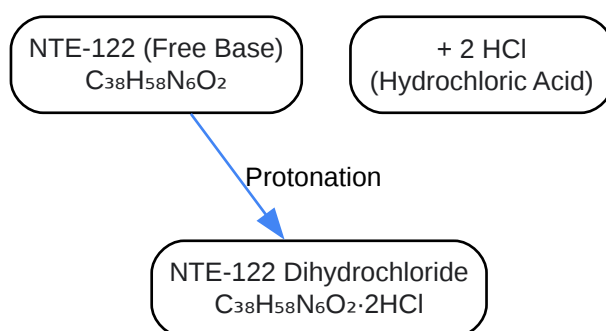
The following table summarizes the key identifiers for NTE-122 and its dihydrochloride salt. It is important to note that the provided CAS number corresponds to the free base form of NTE-122.

Identifier	Value	Source
Compound Name	NTE-122 Dihydrochloride	
CAS Number (for free base)	166967-84-6	[1]
Molecular Formula (Free Base)	C <sub>38</sub> H <sub>58</sub> N <sub>6</sub> O <sub>2</sub>	[1]
Molecular Weight (Free Base)	630.91 g/mol	[1]
Molecular Weight (Dihydrochloride)	703.83 g/mol	Calculated

The molecular weight of **NTE-122 dihydrochloride** was calculated by adding the molecular weight of two moles of hydrogen chloride (HCl, molecular weight  $\approx 36.46$  g/mol ) to the molecular weight of the NTE-122 free base.[1][2][3][4][5]

## Chemical Structure Relationship

The relationship between the NTE-122 free base and its dihydrochloride salt is characterized by the protonation of two nitrogen atoms within the molecule by hydrochloric acid. This process forms a salt, which often exhibits different solubility and stability properties compared to the free base.



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## References

- 1. quora.com [quora.com]
- 2. Hydrochloric acid - Wikipedia [en.wikipedia.org]
- 3. Hydrochloric Acid | HCl | CID 313 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. webqc.org [webqc.org]
- 5. The molar mass of HCl is 36.5 g/mol, and the average mass - McMurry 8th Edition Ch 2 Problem 109 [pearson.com]

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